

Comprehensive Safety and Handling Guide for Tris(4-bromophenyl)amine

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Compound of Interest

Compound Name: Tris(4-bromophenyl)amine

Cat. No.: B153671

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This guide provides essential safety protocols, operational procedures, and disposal plans for the handling of **Tris(4-bromophenyl)amine** (CAS No. 4316-58-9). The following information is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

I. Hazard Identification and Quantitative Data

Tris(4-bromophenyl)amine is classified as a hazardous substance. It is crucial to understand its primary hazards to implement appropriate safety measures.

Primary Hazards:

- Skin Irritation: Causes skin irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Eye Irritation: Causes serious eye irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Respiratory Irritation: May cause respiratory irritation.[\[1\]](#)[\[3\]](#)[\[4\]](#)

The following table summarizes key quantitative data for **Tris(4-bromophenyl)amine**.

Property	Value	Source
Molecular Formula	C ₁₈ H ₁₂ Br ₃ N	[1][5]
Molecular Weight	482.01 g/mol	[1]
Melting Point	141-143 °C	[5]
Boiling Point	514.9 ± 45.0 °C at 760 mmHg	[3][5]
Density	1.8 ± 0.1 g/cm ³	[3][5]

II. Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict operational workflow is paramount to minimize exposure and ensure safety.

1. Engineering Controls and Preparation:

- Work in a well-ventilated area, preferably within a chemical fume hood.[2][4]
- Ensure that an eyewash station and safety shower are readily accessible.[6]
- Before handling, inspect all personal protective equipment for integrity.

2. Personal Protective Equipment (PPE):

- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., PVC).[6]
- Eye and Face Protection: Use safety glasses with side-shields or chemical safety goggles.[2][6][7]
- Skin and Body Protection: Wear a lab coat or other protective clothing to prevent skin exposure.[6]
- Respiratory Protection: For operations that may generate dust, use a NIOSH/MSHA or European Standard EN 149 approved respirator with a particulate filter (e.g., N95).[4]

3. Handling the Chemical:

- Avoid all personal contact, including inhalation of dust.[\[6\]](#)
- Do not get the substance in eyes, on skin, or on clothing.[\[4\]](#)
- Avoid the formation of dust and aerosols.[\[2\]](#)
- Weigh and transfer the material in a manner that minimizes dust generation.
- Keep the container tightly closed when not in use.[\[2\]](#)[\[4\]](#)

4. Post-Handling Procedures:

- Thoroughly wash hands and any exposed skin with soap and water after handling.[\[2\]](#)[\[4\]](#)
- Decontaminate the work surface and any equipment used.
- Remove and properly store or dispose of contaminated PPE.[\[8\]](#)

III. Emergency and First Aid Measures

In the event of an exposure, immediate action is critical.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[\[2\]](#)[\[4\]](#)
- Skin Contact: Immediately wash off with soap and plenty of water for at least 15 minutes while removing contaminated clothing and shoes. If skin irritation occurs, get medical advice/attention.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- Inhalation: Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. If symptoms persist, seek medical attention.[\[2\]](#)[\[4\]](#)
- Ingestion: Do not induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical advice.[\[1\]](#)

IV. Disposal Plan

Proper disposal of **Tris(4-bromophenyl)amine** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

1. Waste Characterization:

- This material may be considered hazardous waste. Consult local, state, and federal regulations for proper classification.

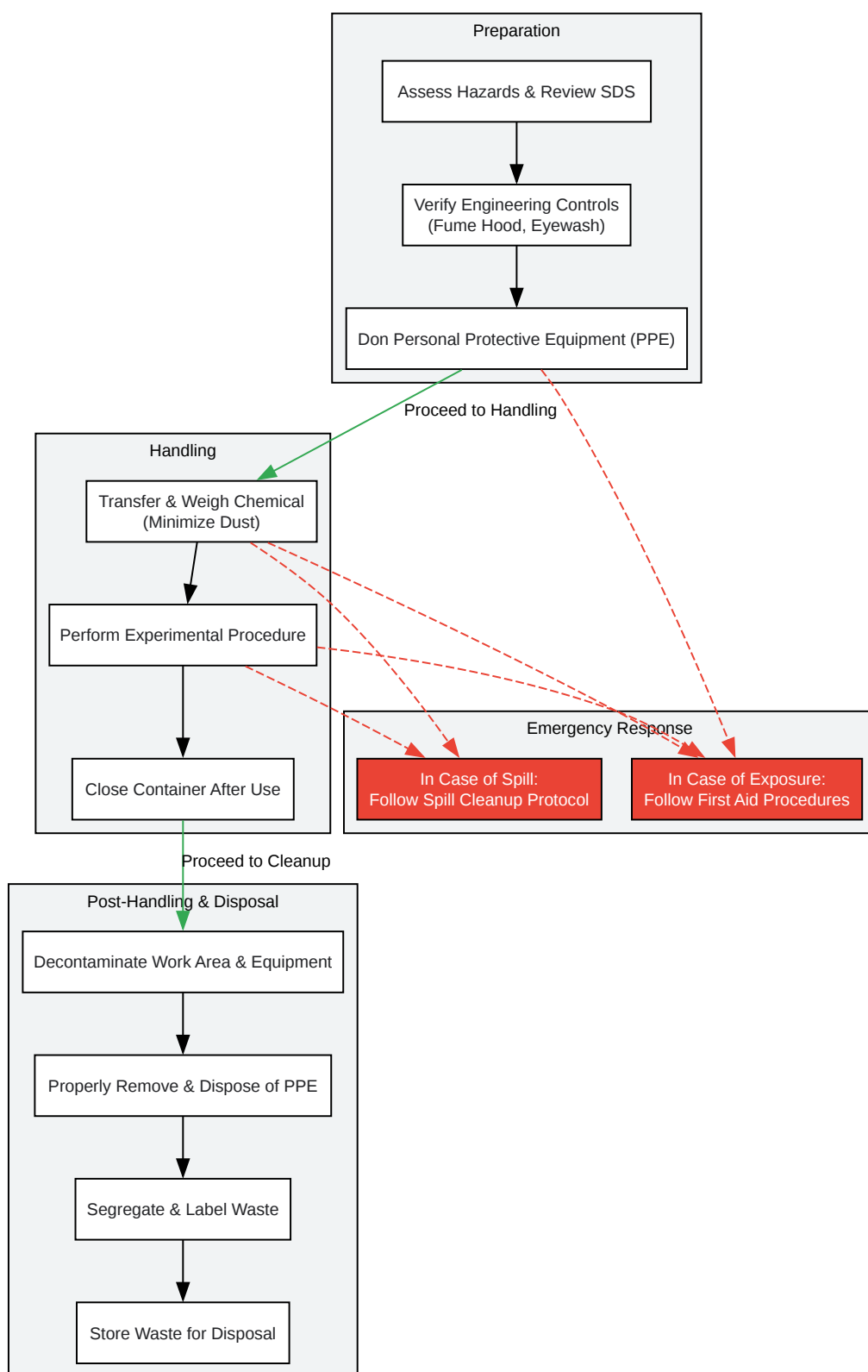
2. Waste Collection and Storage:

- Collect waste material in a suitable, labeled, and closed container.[\[2\]](#)
- Store waste containers in a designated and secure area.

3. Disposal Method:

- Dispose of contents and container in accordance with all local, state, and federal regulations.
[\[4\]](#)
- Do not allow the product to enter drains.[\[2\]](#)
- Consider using a licensed professional waste disposal service.

Experimental Workflow for Safe Handling of **Tris(4-bromophenyl)amine**



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Caption: Workflow for the safe handling of **Tris(4-bromophenyl)amine**.

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